

Proper Disposal of Centrinone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Centrinone

Cat. No.: B606597

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Essential guidance for the safe and compliant disposal of **Centrinone**, ensuring the protection of personnel and the environment.

For researchers, scientists, and drug development professionals, adherence to proper chemical waste disposal protocols is a critical component of laboratory safety and regulatory compliance. This document provides a comprehensive, step-by-step guide for the proper disposal of **Centrinone**, a selective inhibitor of Polo-like kinase 4 (PLK4).

Immediate Safety and Handling Precautions

While **Centrinone** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is imperative to handle it with care, following standard laboratory safety protocols.^[1] Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, when handling **Centrinone** in its solid form or in solution.

Disposal of Centrinone Waste

The appropriate disposal method for **Centrinone** depends on its physical state (solid or in solution) and the solvent used.

Solid Centrinone Waste

Unused or expired solid **Centrinone** should be disposed of as non-hazardous chemical waste.

Procedure:

- **Containerization:** Place the solid **Centrinone** waste in a clearly labeled, sealed, and chemically compatible container.
- **Labeling:** The label should clearly identify the contents as "**Centrinone** Waste" and include the date of disposal.
- **Institutional Guidelines:** Follow your institution's specific guidelines for the disposal of non-hazardous solid chemical waste. This typically involves collection by the Environmental Health and Safety (EHS) department or a designated waste management contractor. Do not dispose of solid chemical waste in the regular trash unless explicitly permitted by your institution.

Centrinone Solutions

Centrinone is frequently dissolved in solvents such as Dimethyl Sulfoxide (DMSO). The disposal of these solutions must be handled with consideration for the hazards associated with the solvent.

Disposal of **Centrinone**-DMSO Solutions:

DMSO is a combustible liquid and can facilitate the absorption of other chemicals through the skin. Therefore, **Centrinone**-DMSO solutions should be treated as hazardous waste.

Procedure:

- **Collection:** Collect all **Centrinone**-DMSO waste in a designated, leak-proof, and chemically compatible waste container.
- **Labeling:** Clearly label the container as "Hazardous Waste: **Centrinone** in DMSO." Also, indicate the approximate concentration of **Centrinone** and the volume of the solution.
- **Segregation:** Do not mix **Centrinone**-DMSO waste with other waste streams unless permitted by your institution's EHS department.
- **Storage:** Store the waste container in a designated satellite accumulation area, away from sources of ignition.

- Disposal: Arrange for the disposal of the hazardous waste through your institution's EHS department. The preferred method of disposal for DMSO-containing waste is typically incineration by a licensed hazardous waste disposal company.

Disposal of Aqueous **Centrinone** Solutions:

For dilute, non-hazardous aqueous solutions of **Centrinone**, disposal down the sanitary sewer may be an option, but this is highly dependent on local regulations and institutional policies.

Procedure:

- Consult EHS: Always consult with your institution's EHS department before disposing of any chemical waste down the drain.
- Neutralization: If approved, you may be required to neutralize the pH of the solution to within a permissible range (typically between 6 and 9) before disposal.
- Dilution: Flush the drain with copious amounts of water during and after disposal to ensure adequate dilution.

Disposal of Contaminated Labware

Labware that has come into contact with **Centrinone**, such as pipette tips, centrifuge tubes, and glassware, must be decontaminated or disposed of properly.

Procedure for Disposable Labware (e.g., pipette tips, plastic tubes):

- Segregation: Collect all disposables contaminated with **Centrinone**, particularly from **Centrinone**-DMSO solutions, in a designated hazardous waste container.
- Labeling: Label the container as "Hazardous Waste: Labware contaminated with **Centrinone** in DMSO."
- Disposal: Dispose of the container through your institution's hazardous waste management program.

Procedure for Reusable Labware (e.g., glassware):

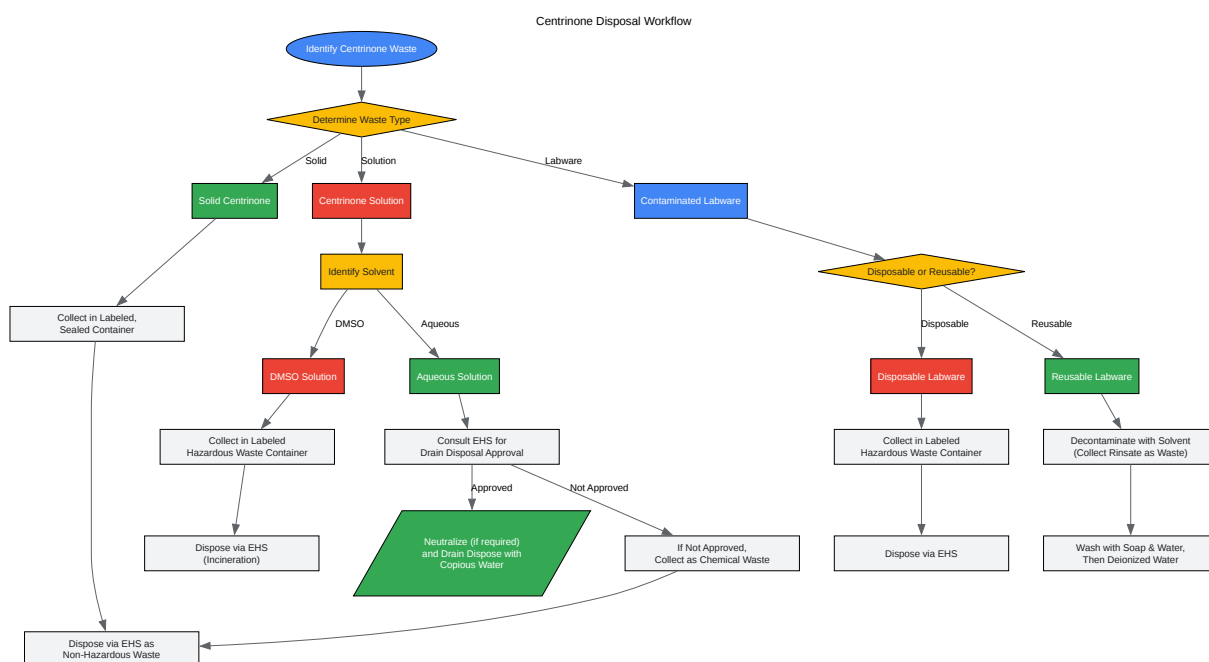
- Decontamination: Rinse the glassware thoroughly with an appropriate solvent (e.g., ethanol or acetone) to remove any residual **Centrinone**. Collect the rinsate as hazardous waste.
- Washing: After the initial rinse, wash the glassware with soap and water.
- Final Rinse: Perform a final rinse with deionized water.

Summary of Disposal Procedures

Waste Type	Disposal Method	Key Considerations
Solid Centrinone	Non-hazardous chemical waste collection	Label clearly; follow institutional guidelines.
Centrinone in DMSO	Hazardous waste collection (incineration)	Treat as hazardous due to DMSO; do not drain dispose.
Aqueous Centrinone	Consult EHS for drain disposal approval	May require neutralization and dilution.
Contaminated Disposables	Hazardous waste collection	Segregate and label appropriately.
Contaminated Glassware	Decontaminate and wash	Collect solvent rinsate as hazardous waste.

Centrinone Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Centrinone** waste.



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Caption: Decision workflow for the safe disposal of **Centrinone** waste.

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References

- 1. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
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